

A Comprehensive Technical Guide to the Safe Handling of N-Fluorobenzenesulfonimide (NFSI)

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Compound of Interest

Compound Name: *N-Fluorobenzenesulfonimide*

Cat. No.: *B161497*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **N-Fluorobenzenesulfonimide** (NFSI) is a widely utilized electrophilic fluorinating agent in organic synthesis, valued for its effectiveness in introducing fluorine atoms into a diverse range of molecules.^[1] Despite its utility, NFSI presents several health and safety hazards that necessitate strict adherence to proper handling and storage protocols. This in-depth technical guide provides comprehensive safety information, handling procedures, and emergency response measures to ensure the safe use of NFSI in a laboratory setting.

Hazard Identification and Classification


NFSI is classified as a hazardous substance with the potential to cause skin irritation, serious eye irritation, and respiratory irritation.^{[2][3]} Some sources also indicate that it is suspected of causing genetic defects.^[4]

Table 1: GHS Hazard Classification for **N-Fluorobenzenesulfonimide**^{[4][5]}


Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects

Signal Word: Warning[2][4]

Hazard Pictograms:[4]

-  alt text

(GHS07)

-  alt text

(GHS08)

Physical and Chemical Properties

Understanding the physical and chemical properties of NFSI is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of **N-Fluorobenzenesulfonimide**

Property	Value	References
Appearance	White to off-white or light brown crystalline powder/solid	[1][6][7]
CAS Number	133745-75-2	[3][4][8]
Molecular Formula	C12H10FNO4S2	[1][9]
Molecular Weight	315.34 g/mol	[1][4]
Melting Point	114-116 °C	[6]
Solubility	Very soluble in acetonitrile, dichloromethane, and THF. Less soluble in toluene. Low solubility in ethanol, methanol, water, and petroleum ether.	[1][6]
Stability	Stable under normal conditions.	[4][8]

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount to minimize exposure risks.

Engineering Controls

- Ventilation: Always handle NFSI in a well-ventilated area, preferably within a chemical fume hood.[3][8] Ensure that eyewash stations and safety showers are readily accessible.[8]
- Closed Systems: For larger quantities or frequent use, consider handling within a closed system or glove box to minimize dust generation and inhalation.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential for preventing contact with NFSI.

Table 3: Recommended Personal Protective Equipment for Handling NFSI

Protection Type	Specification	References
Eye/Face Protection	Wear tightly fitting safety goggles or chemical safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.	[2] [3] [8]
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). A lab coat or other protective clothing should be worn to prevent skin contact.	[2] [3] [10]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask or a full-face respirator should be used if exposure limits are exceeded or irritation is experienced.	[2]

General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[4\]](#)
- Avoid breathing dust.[\[8\]](#)[\[11\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in areas where NFSI is handled or stored.[\[11\]](#)
- Use non-sparking tools and prevent electrostatic discharge.[\[2\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[8\]](#)

- Store locked up.[\[2\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong reducing agents.[\[4\]](#)[\[8\]](#)
- Protect from light.[\[6\]](#)

Emergency Procedures

A clear and practiced emergency response plan is critical when working with hazardous materials like NFSI.

First-Aid Measures

Table 4: First-Aid Measures for **N-Fluorobenzenesulfonimide** Exposure

Exposure Route	First-Aid Procedure	References
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[2] [3] [8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.	[2] [3] [8]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.	[2] [5] [8]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.	[2] [3] [8]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- **Personal Precautions:** Evacuate the area. Wear appropriate personal protective equipment as outlined in Section 3.2. Avoid dust formation and breathing dust.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- **Environmental Precautions:** Prevent the spillage from entering drains or waterways.[\[2\]](#)[\[11\]](#)
- **Containment and Cleaning Up:** For dry spills, carefully sweep up or vacuum the material and place it into a suitable, labeled, and closed container for disposal.[\[3\]](#)[\[11\]](#) Avoid generating dust.[\[11\]](#) For wet spills, absorb with an inert material and place in a suitable container for disposal.[\[10\]](#) Wash the spill area thoroughly with water.[\[11\]](#)

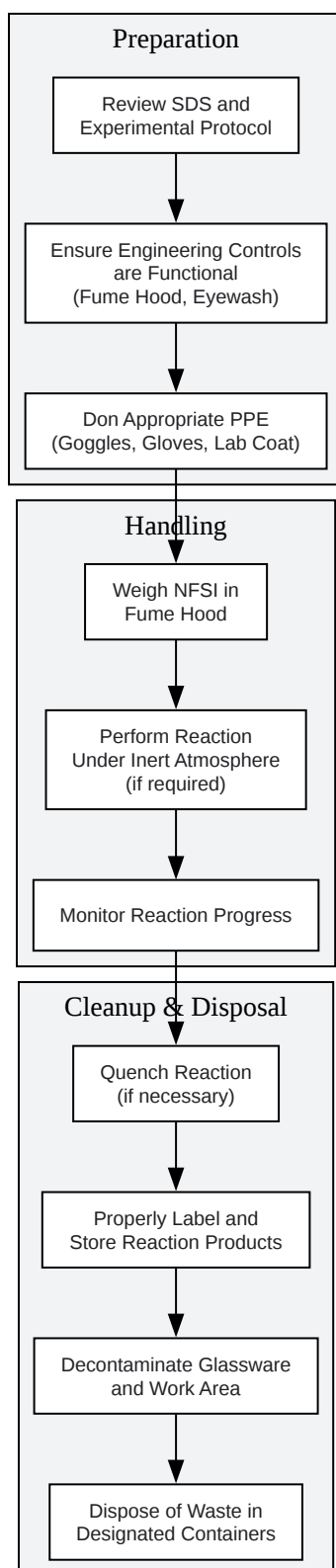
Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[\[2\]](#)[\[3\]](#)[\[8\]](#)
- **Unsuitable Extinguishing Media:** Do not use a water jet, as it may spread the fire.[\[10\]](#)
- **Hazardous Combustion Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides, and gaseous hydrogen fluoride (HF).[\[4\]](#)[\[5\]](#)[\[8\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[8\]](#)

Experimental Protocols and Workflows

General Laboratory Use Workflow

The following diagram illustrates a standard workflow for the safe use of NFSI in a laboratory setting.

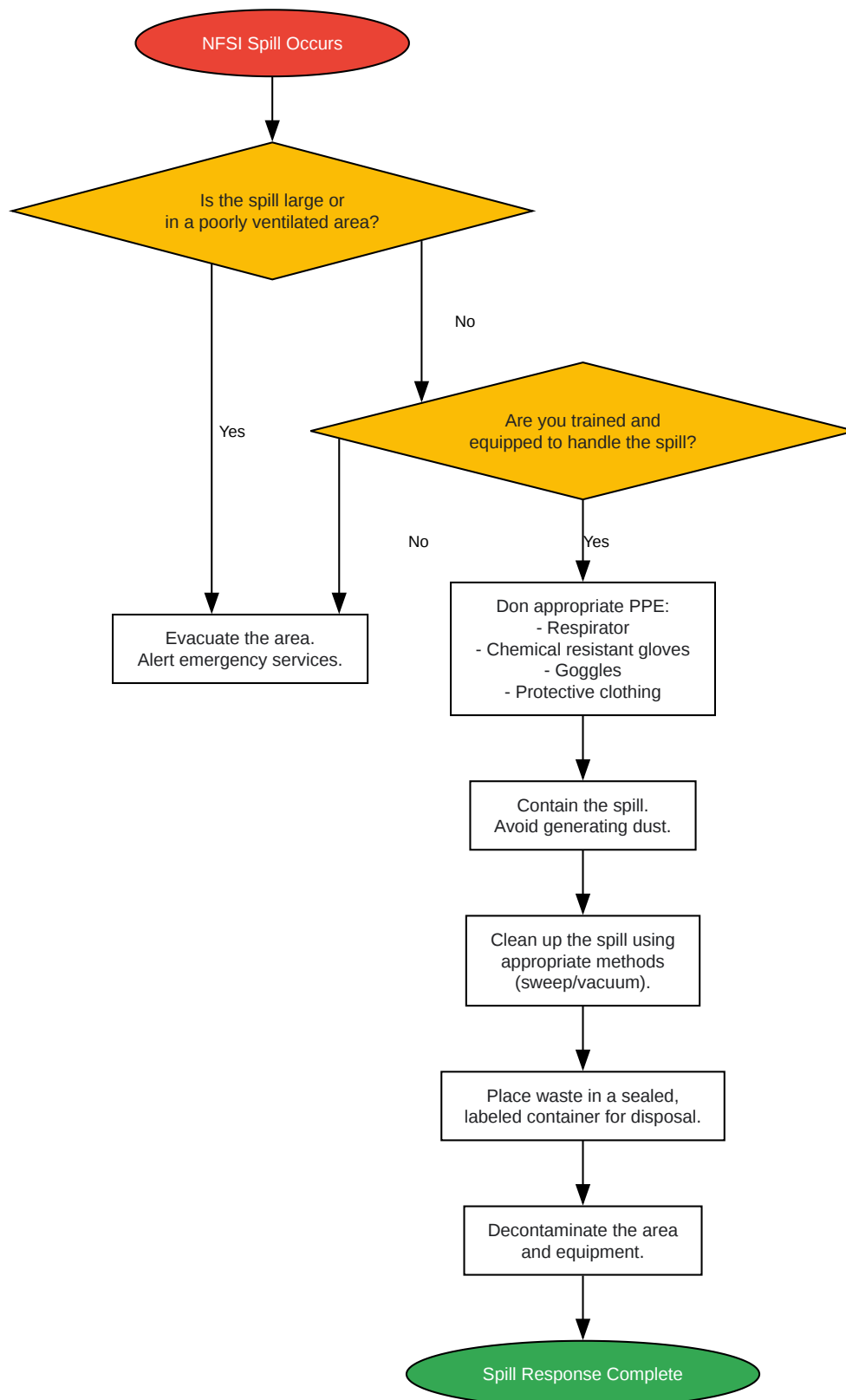


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Caption: General workflow for safe laboratory use of NFSI.

Emergency Response Decision Tree: Accidental Spill

This decision tree provides a logical flow for responding to an accidental spill of NFSI.



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